Independent Verification of YL-109 Research Findings: A Comparative Guide

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Compound of Interest	
Compound Name:	*YL-109*
CAS No.:	*36341-25-0*
Cat. No.:	*B1684375*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the anti-tumor agent **YL-109** with other alternatives, supported by experimental data. The information is intended to assist researchers, scientists, and drug development professionals in evaluating the potential of **YL-109** as a therapeutic candidate for breast cancer.

Overview of YL-109

YL-109 (2-(4-Hydroxy-3-methoxyphenyl)-benzothiazole) is an experimental anti-tumor agent that has demonstrated significant activity against breast cancer cells. Its primary mechanism of action involves the induction of the E3 ubiquitin ligase, carboxyl terminus of Hsp70-interacting protein (CHIP), through the activation of the aryl hydrocarbon receptor (AhR) signaling pathway. This induction of CHIP has been shown to suppress tumor growth and the metastatic potential of breast cancer cells.

Comparative Performance Data

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The following tables summarize the in vitro cytotoxic activity of **YL-109** in comparison to standard-of-care chemotherapeutic agents and other experimental benzothiazole derivatives in two common breast cancer cell lines: MCF-7 (estrogen receptor-positive) and MDA-MB-231 (triple-negative).

Table 1: IC50 Values (µM) for **YL-109** and Standard Chemotherapeutic Agents

Compound	MCF-7 (ER+)	MDA-MB-231 (TNBC)
YL-109	0.0858	4.02
Doxorubicin	1 - 4[1]	1 - 6.602[1][2]
Paclitaxel	0.0035 - 3.5[3][4]	0.0126 - 0.3[3][5]
Tamoxifen	10.045 - 27[6][7]	18 - 2230[6][7]

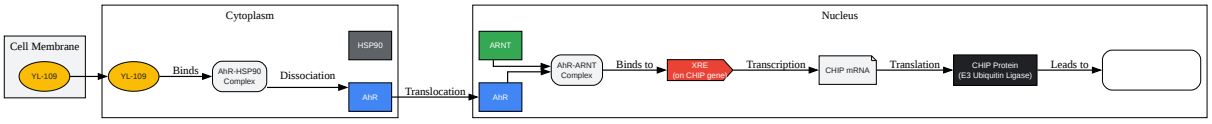
Table 2: IC50 Values (µM) for **YL-109** and Other Experimental Benzothiazole Derivatives

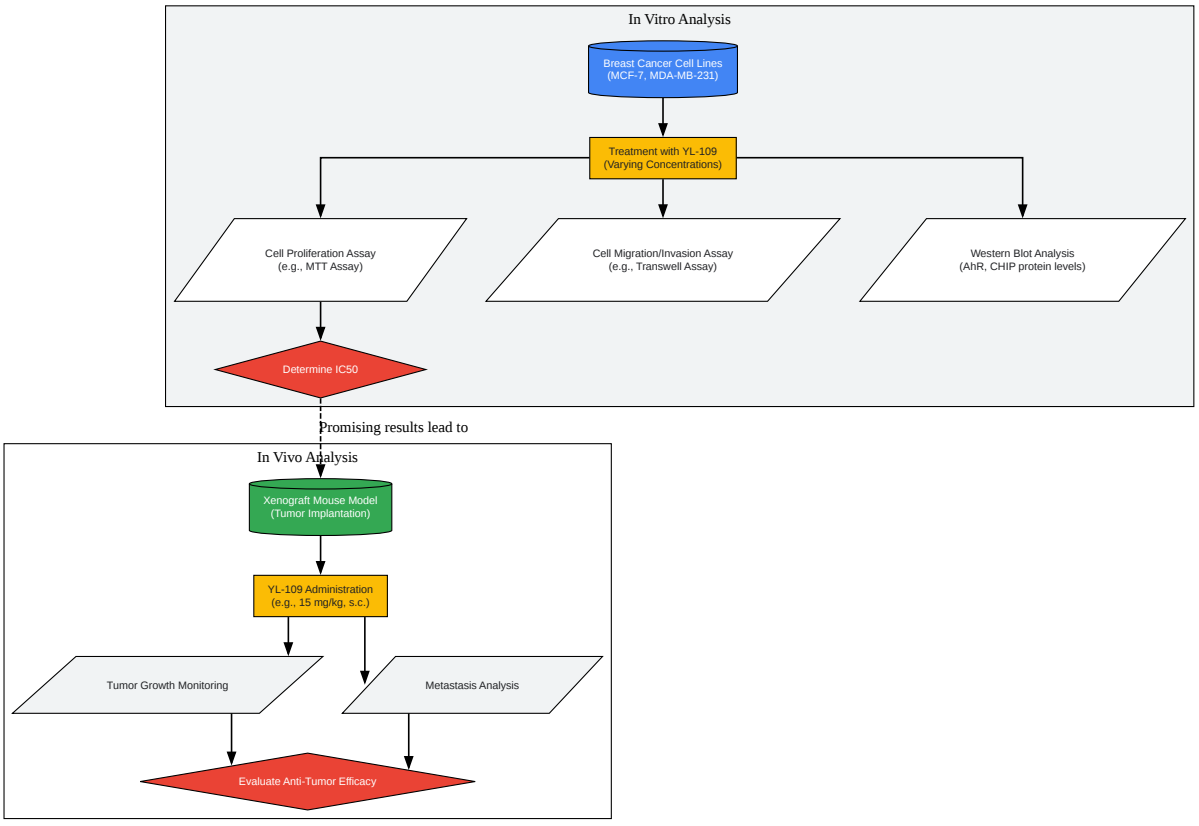
Compound	MCF-7 (ER+)	MDA-MB-231 (TNBC)
YL-109	0.0858	4.02
2-(4-aminophenyl)benzothiazole (CJM 126)	Potent in nM range[8][9]	Potent in nM range[8][9]
N-(benzo[d]thiazol-2-yl)-2-((4-methoxybenzyl)amino)-2-thioxoacetamide (1c)	~9.6[10]	-
XC-591	-	Significant anti-cancer activity[11][12]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **YL-109** and a typical experimental workflow for assessing its anti-cancer properties.

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Cytoplasm
Cell Membrane
YL-109
YL-109
Binds
AhR-HSP90 Complex
Dissociation
HSP90
AhR
Translocation
Nucleus
ARNT
AhR
AhR-ARNT Complex
Binds to
XRE (on CHIP gene)
Transcription
CHIP mRNA
Translation
CHIP Protein (E3 Ubiquitin Ligase)
Leads to



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